

Technical Guide: Physical Properties of (2R)-Pentane-2-thiol

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Compound of Interest

Compound Name: (2R)-Pentane-2-thiol

Cat. No.: B15414635

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Introduction

(2R)-Pentane-2-thiol, an organosulfur compound, belongs to the thiol class of molecules, which are sulfur analogs of alcohols. The presence of a chiral center at the second carbon position gives rise to two stereoisomers: **(2R)-Pentane-2-thiol** and (2S)-Pentane-2-thiol. This guide provides a comprehensive overview of the known physical properties of pentane-2-thiol, focusing on the (2R)-enantiomer where information is available. The data presented herein is crucial for researchers and professionals involved in drug development, chemical synthesis, and material science, where a thorough understanding of a compound's physical characteristics is essential for its application and manipulation.

While much of the experimentally determined data pertains to the racemic mixture of 2-pentanethiol, these values provide a close approximation for the individual enantiomers for most physical properties. The notable exception is optical activity, a property unique to chiral molecules.

Core Physical Properties

The physical properties of **(2R)-Pentane-2-thiol** are summarized in the table below. It is important to note that most experimental values are reported for the racemic mixture, 2-pentanethiol (CAS No. 2084-19-7). The properties of the (2R)-enantiomer are expected to be identical, with the exception of optical rotation.

Property	Value	Source(s)
Molecular Formula	C5H12S	[1]
Molecular Weight	104.22 g/mol	[1][2]
Appearance	Colorless liquid	[2]
Odor	Strong, garlic-like or unpleasant	[3][4]
Boiling Point	101 - 114.8 °C	[5][6][7]
Melting Point	-168.95 to -169 °C	[5][6][7]
Density	0.827 - 0.832 g/mL at 20-25 °C	[2][5][8]
Refractive Index (n _{20/D})	1.4410 - 1.452	[2][5][6]
Solubility	Slightly soluble in water; soluble in alcohol.	[2]
Optical Rotation	Data not available. As a pure enantiomer, it is expected to be optically active.	

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of liquid thiols like **(2R)-Pentane-2-thiol**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of a small liquid sample is the Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer

- Small test tube
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or heating mantle)
- Mineral oil

Procedure:

- A small amount of the **(2R)-Pentane-2-thiol** sample is placed into the small test tube.
- A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- The test tube is attached to a thermometer.
- The assembly is placed in a Thiele tube containing mineral oil, ensuring the sample is below the oil level.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the liquid heats, a stream of bubbles will emerge from the capillary tube.
- The temperature at which a continuous stream of bubbles emerges is noted.
- The heat source is removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

Density is the mass per unit volume of a substance. For volatile liquids, a pycnometer or a digital density meter is typically used.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore)

- Analytical balance
- Thermostatic bath

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined.
- The pycnometer is filled with the **(2R)-Pentane-2-thiol** sample, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- The filled pycnometer is placed in a thermostatic bath to bring the liquid to the desired temperature (e.g., 20 °C).
- The pycnometer is removed from the bath, dried, and its mass is accurately measured.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer.
- The volume of the pycnometer is determined by repeating the procedure with a liquid of known density (e.g., distilled water).
- The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and can be used to identify and assess the purity of a compound. An Abbe refractometer is commonly used for this measurement.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Ethanol and distilled water for cleaning

Procedure:

- The prisms of the Abbe refractometer are cleaned with ethanol and then distilled water, and dried.
- The instrument is calibrated using a standard sample with a known refractive index.
- A few drops of the **(2R)-Pentane-2-thiol** sample are placed on the surface of the prism.
- The prisms are closed and the light source is adjusted to illuminate the field of view.
- The measurement knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of **(2R)-Pentane-2-thiol** in water and alcohol can be determined qualitatively.

Apparatus:

- Test tubes
- Pipettes or droppers
- Vortex mixer (optional)

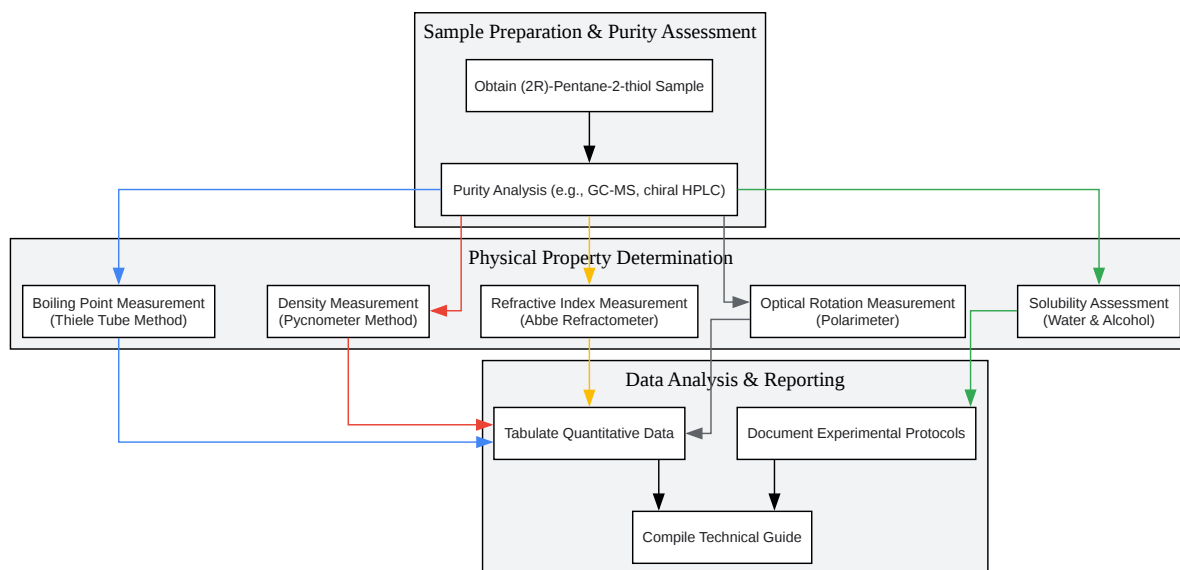
Procedure for Qualitative Assessment:

- Solubility in Water: To a test tube containing a small, measured amount of distilled water (e.g., 1 mL), add a small, measured amount of **(2R)-Pentane-2-thiol** (e.g., 0.1 mL) dropwise. After each addition, the mixture is agitated. The formation of a single clear phase indicates solubility, while the presence of cloudiness, droplets, or a separate layer indicates insolubility or slight solubility.

- Solubility in Alcohol: The same procedure is repeated using a suitable alcohol (e.g., ethanol) as the solvent.

Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the experimental characterization of the physical properties of **(2R)-Pentane-2-thiol**.



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Caption: Experimental workflow for characterizing the physical properties of **(2R)-Pentane-2-thiol**.

Conclusion

This technical guide provides a summary of the key physical properties of **(2R)-Pentane-2-thiol**, drawing from available data for the racemic mixture. The provided experimental protocols offer standardized methods for the determination of these properties in a laboratory setting. While a specific value for the optical rotation of the (2R)-enantiomer is not currently available in the literature, its determination is a critical step for the complete characterization of this chiral molecule. The information compiled in this guide is intended to be a valuable resource for researchers and professionals working with this compound.

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